

Application Note: Quantitative Analysis of 5-Amino-2-fluoronicotinic Acid

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Compound of Interest

Compound Name: 5-Amino-2-fluoronicotinic acid

Cat. No.: B13012101

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Methodology: UHPLC-UV (Assay) & LC-MS/MS (Trace Impurity) Analyte: **5-Amino-2-fluoronicotinic acid** (CAS: 1093382-72-9 / Analogous) Matrix: API Intermediates, Reaction Mixtures, Biological Fluids[2]

Introduction & Chemical Context

5-Amino-2-fluoronicotinic acid is a critical scaffold in the synthesis of next-generation kinase inhibitors and antibacterial agents.[2] Its quantification is often required in two distinct contexts:

- High-Concentration Assay: Determining purity of the starting material (>98%).[2]
- Trace Analysis: Monitoring it as a potential genotoxic impurity (GTI) or unreacted intermediate in final drug substances (<10 ppm).[1][2]

Physicochemical Profile[1][2][3][4][5]

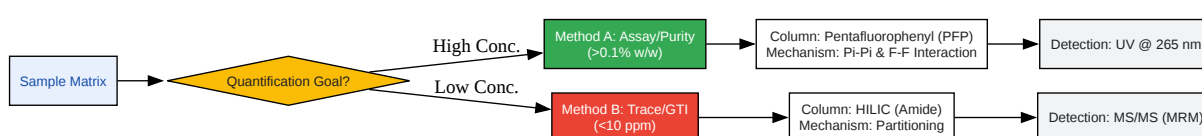
- Structure: Pyridine ring substituted with -F (pos 2), -COOH (pos 3), and -NH₂ (pos 5).[2]
- pKa Estimates: Carboxyl (~3.5), Aniline-like amine (~3.0), Pyridine Nitrogen (<1.0 due to F-substitution).[2]

- Solubility: Soluble in DMSO, Methanol, and high-pH aqueous buffers; poor solubility in non-polar solvents.

Analytical Strategy: The "Dual-Stream" Approach

We reject the "one-size-fits-all" approach.[1][2] Instead, we define two optimized workflows.

Workflow Logic Diagram



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Caption: Decision tree for selecting the appropriate chromatographic mode based on sensitivity requirements.

Method A: HPLC-UV for Purity & Assay

Why this works: Standard C18 columns often fail to retain this polar molecule, leading to elution in the void volume. We utilize a Pentafluorophenyl (PFP) stationary phase.[1][2] The fluorine atoms on the column interact specifically with the fluorine on the analyte (halogen-halogen interaction) and the pi-electron system of the pyridine ring, providing superior retention and shape selectivity compared to C18.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	Kinetex F5 (PFP) or Ace C18-PFP(150 x 4.6 mm, 2.6 µm or 3 µm)	PFP phases offer unique selectivity for halogenated aromatics and positional isomers.[2]
Mobile Phase A	10 mM Ammonium Formate, pH 3.0	Low pH suppresses carboxylic acid ionization (keeping it neutral/hydrophobic) to increase retention.[1][2]
Mobile Phase B	Acetonitrile	Aprotic solvent promotes dipole-dipole interactions on the PFP phase.[1][2]
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.[1][2]
Gradient	0-2 min: 5% B (Isocratic hold) 2-10 min: 5% -> 60% 10-12 min: 60% -> 95% B	Initial low organic hold ensures polar analytes bind to the phase before elution.[2]
Detection	UV @ 265 nm	The pyridine ring absorption maximum.[1][2]
Column Temp	35°C	Improves mass transfer and peak symmetry.[1][2]

Sample Preparation (Assay)[2][6]

- Weighing: Accurately weigh 10.0 mg of sample.
- Dissolution: Dissolve in 10 mL of Water:Methanol (90:10 v/v) containing 0.1% Formic Acid.
Note: Avoid 100% organic solvent as diluent to prevent peak distortion (strong solvent effect).
- Filtration: Filter through a 0.2 µm PTFE or Nylon syringe filter.
- Injection: 5 µL.

Method B: LC-MS/MS for Trace Quantification

Why this works: For trace analysis (ppm level), UV lacks specificity.^{[1][2]} We use HILIC (Hydrophilic Interaction Liquid Chromatography).^{[1][2]} HILIC is ideal for 5-A-2-FNA because the molecule is highly polar.^{[1][2]} In high-organic mobile phases (HILIC conditions), the water layer on the silica surface retains the polar analyte, eluting it after the matrix suppression zone.

LC-MS/MS Conditions^{[2][7]}

Parameter	Specification	Rationale
Column	Waters BEH Amide or TSKgel Amide-80(100 x 2.1 mm, 1.7 µm)	Amide phases are robust and tolerate high pH if needed; excellent for amino-acid-like retention. ^[2]
Mobile Phase A	10 mM Ammonium Acetate in Water, pH 9.0	High pH ensures the carboxylic acid is ionized (COO ⁻), enhancing retention on the Amide phase via ionic interaction.
Mobile Phase B	Acetonitrile:Water (95:5)	High organic content is required for HILIC retention. ^{[1][2]}
Gradient	0-1 min: 90% B1-6 min: 90% - > 50% B6-8 min: 50% B	"Reverse" gradient (high to low organic) elutes polar compounds later. ^[2]
Ion Source	ESI Positive Mode (+ve)	Protonation of the amine/pyridine nitrogen ([M+H] ⁺). ^[2]
MRM Transition	157.0 -> 111.0 (Quantifier)157.0 -> 83.0 (Qualifier)	Loss of COOH (-46 Da) is a common fragmentation pathway for nicotinic acids. ^[2]

Sample Preparation (Trace)^[2]

- Extraction: Dissolve drug substance (100 mg/mL) in 100% Acetonitrile.

- Precipitation: If the matrix is biological (plasma), add 3 volumes of Acetonitrile to precipitate proteins.[\[1\]](#)[\[2\]](#)
- Centrifugation: 10,000 x g for 10 mins.
- Injection: 2 μ L of the supernatant. Crucial: The sample solvent must be high organic (e.g., >80% ACN) to maintain peak shape in HILIC.

Validation Framework (Self-Validating System)

To ensure trustworthiness, the protocol includes specific acceptance criteria based on ICH Q2(R1) guidelines.

System Suitability Test (SST)

Run these checks before every sample batch:

- Retention Time Stability: $\pm 2.0\%$ RSD (n=6 injections).[\[1\]](#)[\[2\]](#)
- Tailing Factor: < 1.5 (Critical for amino-pyridine compounds which tend to tail).[\[1\]](#)[\[2\]](#)
- Resolution: > 2.0 between **5-Amino-2-fluoronicotinic acid** and its regioisomer (2-Amino-5-fluoronicotinic acid) if present.

Linearity & Range

- Assay: 80% to 120% of target concentration (e.g., 0.08 - 0.12 mg/mL).[\[2\]](#)

[\[1\]](#)[\[2\]](#)

- Trace: LOQ (Limit of Quantitation) should be established at < 0.05% of the API concentration.

Troubleshooting Guide: The "Why" Behind the Failures

Observation	Root Cause	Corrective Action
Peak Tailing	Secondary interactions between the amine and residual silanols on the column. [2]	Add 5-10 mM Ammonium Formate to the mobile phase. The ammonium ions compete for silanol sites, sharpening the peak.
Split Peaks	Sample solvent is too strong (e.g., 100% MeOH in a 5% organic starting gradient).	Match the diluent to the starting mobile phase (e.g., 5% ACN in Water).
Retention Drift	pH instability causing the analyte to toggle between ionic states. [1] [2]	Buffer Capacity: Ensure buffer concentration is at least 10 mM. Verify pH of the aqueous phase before adding organic solvent. [1] [2]
No Retention	(Method A) Phase collapse or insufficient polarity contrast. [1] [2]	Switch to PFP column. [1] [2] [3] If using C18, add an ion-pairing agent like Hexanesulfonic Acid (10 mM), though this is less MS-compatible. [2]

References

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- Analysis of Nicotinic Acid Derivatives: "HPLC Separation of Pyridinecarboxylic Acids." SIELC Technologies Application Notes. (Context: Mixed-mode separation mechanisms for pyridine acids). [Link](#)

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